

Barium sulfite chemical formula and molar mass

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Barium sulfite

Cat. No.: B3057232

[Get Quote](#)

Barium Sulfite: A Technical Overview

This guide provides an in-depth look at the fundamental chemical properties of **barium sulfite**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Properties

Barium sulfite is an inorganic compound with the chemical formula BaSO_3 .^{[1][2]} It exists as a white, odorless solid or crystalline powder.^{[1][3]}

Quantitative Data Summary

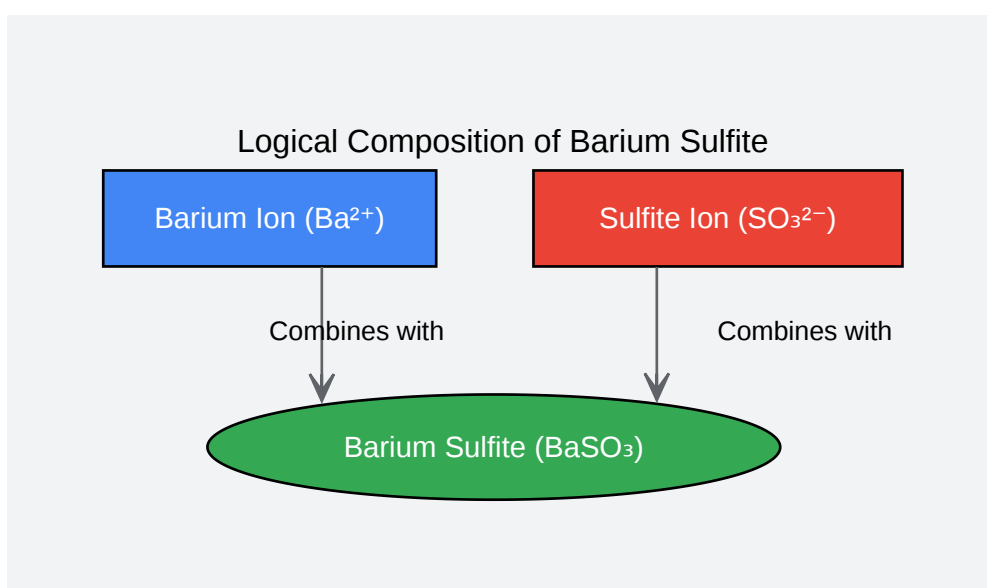
The key quantitative properties of **barium sulfite** are summarized in the table below for easy reference.

Property	Value	Source
Chemical Formula	BaSO_3	^{[1][2]}
Molar Mass	217.39 g/mol	^{[4][5][6]}
Molecular Formula	BaO_3S	^[4]
Density	4.44 g/cm ³	^[1]
Solubility in Water	0.0011 g/100 mL	^[1]
Monoisotopic Mass	217.862062 g/mol	^[3]

The molar mass of **barium sulfite** is calculated from the atomic masses of its constituent elements: barium, sulfur, and oxygen. The calculation is as follows: $(1 \times 137.327) + (1 \times 32.06) + (3 \times 16.0) = 217.387 \text{ g/mol}$. [7] Slight variations in the reported molar mass exist due to differences in the atomic weight values used. [1][4][7][8]

Logical Relationship of Barium Sulfite Components

The following diagram illustrates the basic composition of **barium sulfite** from its constituent ions.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Barium sulfite - Wikipedia [en.wikipedia.org]
- 2. ck12.org [ck12.org]
- 3. Barium SulfiteCAS #: 7787-39-5 [eforu-chemical.com]

- 4. Barium sulfite | BaO3S | CID 6096951 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. GSRS [gsrs.ncats.nih.gov]
- 6. barium sulfite [chemister.ru]
- 7. quora.com [quora.com]
- 8. webqc.org [webqc.org]
- To cite this document: BenchChem. [Barium sulfite chemical formula and molar mass]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3057232#barium-sulfite-chemical-formula-and-molar-mass]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com